

Material Safety Data Sheet (MSDS) for dibutyl malate

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Compound of Interest

Compound Name: *Dibutyl malate*

Cat. No.: *B7770348*

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Application Notes and Protocols for Dibutyl Malate

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed information from the Material Safety Data Sheet (MSDS) for **dibutyl malate**, along with application notes and experimental protocols relevant to its use in a laboratory setting.

Section 1: Chemical and Physical Properties

Dibutyl malate is a colorless, oily liquid with a characteristic ester-like odor.^{[1][2][3]} It is an unsaturated ester that is miscible with many organic solvents like methanol, ethanol, and acetone, but only slightly soluble in water.^{[1][2]}

Table 1: Physical and Chemical Properties of **Dibutyl Malate**

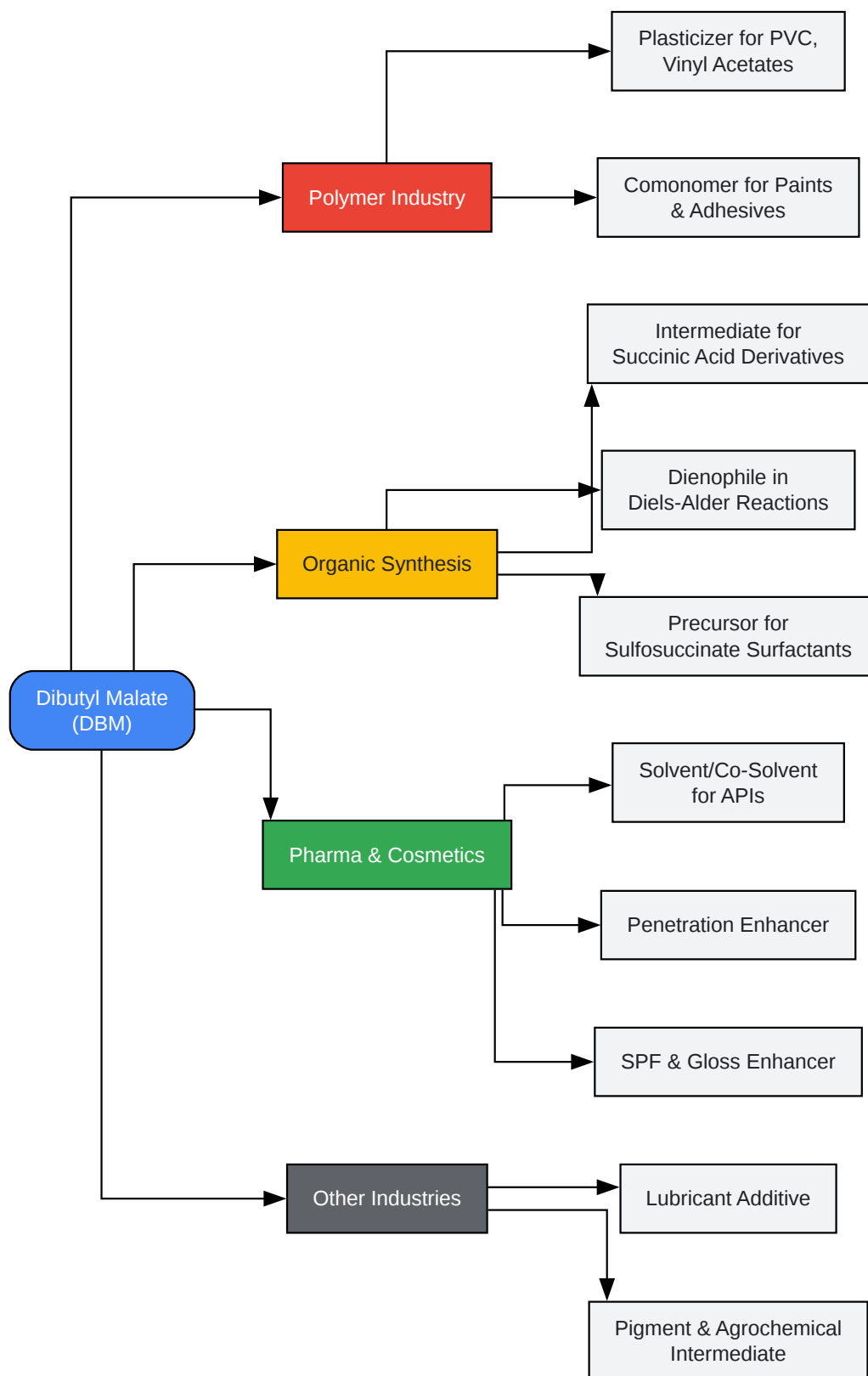
Property	Value	Source
Chemical Formula	C ₁₂ H ₂₀ O ₄	[4][5][6]
Molecular Weight	228.28 g/mol	[4][5][6]
CAS Number	105-76-0	[4][5]
Appearance	Clear, colorless, oily liquid	[1][2][4][5]
Boiling Point	281 °C (at 988 hPa)	[4][5][7][8]
Melting Point	-85 °C	[2][3][5]
Density	0.988 g/mL at 25 °C	[2][4]
Flash Point	138 °C (closed cup)	[4][9]
Vapor Pressure	< 1x10 ⁻² hPa at 20°C	[8]
Vapor Density	7.88 (Air = 1.0)	[4][7]
Water Solubility	Very low solubility / Slightly miscible	[1][3][8]
Refractive Index	1.444 - 1.445 at 20/25 °C	[1][2][9]
log Pow (Partition Coefficient)	3.38 at 20°C	[8]

Section 2: Applications in Research and Development

Dibutyl malate serves as a versatile intermediate and additive in various fields. Its primary applications include:

- **Polymer Synthesis:** It is widely used as a comonomer in the emulsion polymerization of vinyl and acrylic resins to create paints and adhesives.[1][2][10] In copolymers like PVC and vinyl acetates, it acts as an internal plasticizer, improving flexibility and waterproofing.[1]
- **Organic Synthesis:** As an unsaturated ester, it can participate in addition reactions. It is a suitable intermediate for producing derivatives of succinic acid through hydrogenation or acetylation and can act as a dienophile in Diels-Alder reactions.[1][10]

- Surfactant Production: **Dibutyl malate** is a precursor for manufacturing sulfosuccinates, which are powerful wetting agents used in detergents.[1][9]
- Pharmaceutical and Cosmetic Applications: There is growing interest in its use in pharmaceutical preparations as a potential solvent, co-solvent, or penetration enhancer for lipophilic drugs.[11] It is also used in cosmetics to enhance SPF in skincare products and improve hair flexibility.[2]
- Other Industrial Uses: It is utilized as an additive in lubricants, pigments, and agricultural products.[1][5][12]



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Fig. 1: Key Application Areas of Dibutyl Malate

Section 3: Health and Safety Information

Dibutyl malate is classified as an irritant and may cause allergic skin reactions.[\[3\]](#)[\[13\]](#)

Researchers must handle this chemical with appropriate safety precautions.

Hazard Identification:

- Eye Irritation: Causes eye irritation.[\[4\]](#)
- Skin Irritation: Causes skin irritation and may be harmful if absorbed through the skin.[\[4\]](#) May cause an allergic skin reaction (sensitization).[\[13\]](#)[\[14\]](#)
- Respiratory Irritation: Inhalation of vapor or mist may cause respiratory tract irritation.[\[3\]](#)[\[4\]](#)
- Ingestion: May be harmful if swallowed.[\[4\]](#)
- Chronic Exposure: May cause damage to organs (specifically the kidneys) through prolonged or repeated oral exposure.[\[14\]](#)

Table 2: Toxicological Data for **Dibutyl Malate**

Test	Species	Route	Result	Source
LD50	Rat	Oral	3,700 mg/kg	[4] [15]
LD50	Rabbit	Dermal	10,000 mg/kg	[4] [15]
Skin Irritation	Rabbit	Dermal	Irritant (Open irritation test)	[4]
Eye Irritation	Rabbit	Ocular	Mild eye irritation	[13]
Skin Sensitization	Guinea Pig	Dermal	May cause sensitization	[8] [14]

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[4\]](#)[\[15\]](#)[\[16\]](#)

- Skin Contact: Wash off with soap and plenty of water. Remove contaminated clothing. If irritation or a rash occurs, seek medical attention.[\[4\]](#)[\[13\]](#)
- Inhalation: Move the person into fresh air. If breathing is difficult, provide oxygen. Consult a physician if symptoms persist.[\[4\]](#)[\[15\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and consult a physician. Never give anything by mouth to an unconscious person.[\[4\]](#)[\[15\]](#)

Section 4: Laboratory Handling and Storage Protocol

Proper handling and storage are crucial to ensure safety and maintain the chemical's stability.

Personal Protective Equipment (PPE):

- Ventilation: Work in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors or mists.[\[4\]](#)[\[17\]](#)
- Eye Protection: Wear chemical safety goggles or glasses with side-shields conforming to EN166 or NIOSH standards.[\[4\]](#)[\[14\]](#)
- Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use.[\[4\]](#)[\[14\]](#)
- Body Protection: Wear a lab coat or appropriate protective clothing to prevent skin exposure.[\[4\]](#)[\[15\]](#)

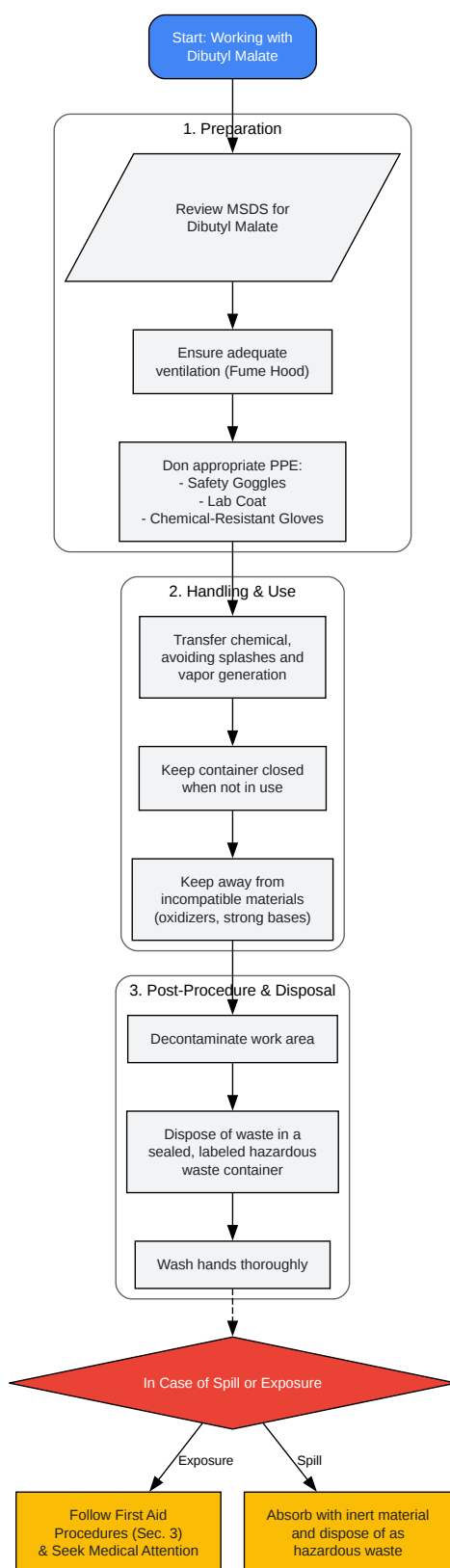
Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[\[4\]](#)[\[17\]](#)
- Avoid inhalation of vapor or mist.[\[4\]](#)
- Handle in accordance with good industrial hygiene and safety practices. Wash hands thoroughly after handling and before breaks.[\[4\]](#)[\[14\]](#)

- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[4]

Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[4]
- Keep containers tightly closed when not in use.[4][17]
- Store away from heat and sources of ignition.[4] The product is stable under recommended storage conditions.[4]



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Fig. 2: Workflow for Safe Laboratory Handling of Dibutyl Malate

Section 5: Experimental Protocols

The toxicological data provided in the MSDS are typically generated using standardized testing guidelines from organizations like the OECD (Organisation for Economic Co-operation and Development). Below are representative protocols based on the tests cited.

Protocol 1: Acute Dermal Toxicity Assessment (Based on OECD Guideline 402)

- Objective: To determine the acute toxicity of **dibutyl malate** when applied to the skin.
- Test System: Healthy young adult rabbits (or rats).
- Methodology:
 - Approximately 24 hours before the test, fur is removed from the dorsal area of the trunk of the test animals.
 - The test substance (**dibutyl malate**) is applied uniformly over an area of at least 10% of the total body surface area. A porous gauze dressing is used to hold the liquid substance in contact with the skin.
 - A limit test is often performed first at one dose level of 2,000 mg/kg bodyweight. Based on the MSDS data (LD50 > 2,000 mg/kg), this is the likely starting point.
 - The substance is kept in contact with the skin for a 24-hour exposure period.
 - At the end of the exposure period, residual test substance is removed.
 - Animals are observed for mortality, signs of toxicity (changes in skin, fur, eyes, respiratory, and autonomic systems), and behavioral changes. Observations are recorded at 1, 24, and 48 hours, and then daily for 14 days.
 - Body weights are recorded weekly.
 - All animals are subjected to a gross necropsy at the end of the observation period.

Protocol 2: Skin Sensitization Assessment - Maximization Test (Based on OECD Guideline 406)

- Objective: To determine the potential of **dibutyl malate** to provoke a skin sensitization reaction.
- Test System: Young adult albino guinea pigs.
- Methodology:
 - Induction Phase (Day 0):
 - Three pairs of intradermal injections are made into a clipped shoulder region (4x6 cm area).
 - Injection 1: Freund's Complete Adjuvant (FCA) mixed 1:1 with saline.
 - Injection 2: The test substance (**dibutyl malate**) at a selected concentration (e.g., 10% in corn oil).^[8]
 - Injection 3: The test substance at the same concentration emulsified in the FCA/saline mixture.
 - Topical Induction (Day 7):
 - The injection site is treated with 10% sodium lauryl sulfate in petrolatum to create a local irritation.
 - 24 hours later, a filter paper saturated with the test substance in a suitable vehicle is applied to the site and secured with a dressing for 48 hours.
 - Challenge Phase (Day 21):
 - A patch or chamber containing the test substance at the highest non-irritating concentration is applied to a freshly clipped flank of both the test and control animals.
 - The patch is removed after 24 hours.
 - Observation and Scoring:

- The challenge skin sites are observed for erythema and edema at 24 and 48 hours after patch removal.
- Skin reactions are graded, and the incidence and severity of the response in the test group are compared with the control group to determine if sensitization has occurred.

Section 6: Disposal Considerations

- Product: Unused **dibutyl malate** should be disposed of as hazardous waste. Contact a licensed professional waste disposal service.^[4] It can be mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.^[4] Do not let the product enter drains.^[4]^[14]
- Contaminated Packaging: Dispose of as unused product in accordance with federal, state, and local environmental regulations.^[4]

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